

2-(Phenylthio)ethanamine IUPAC name and synonyms

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Compound of Interest

Compound Name: 2-(Phenylthio)ethanamine

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An In-depth Technical Guide to **2-(Phenylthio)ethanamine**

Chemical Identity

IUPAC Name: 2-phenylsulfanylethanamine[1][2]

Synonyms:

- 2-(Phenylthio)ethylamine
- Phenyl-2-aminoethyl sulfide[1]
- PAES[1]
- 2-Aminoethyl phenyl sulfide

Physicochemical Properties

A summary of the key physicochemical properties of **2-(Phenylthio)ethanamine** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NS	[1]
Molecular Weight	153.25 g/mol	[1]
CAS Number	2014-75-7	[1]
Boiling Point	234.13 °C to 256.67 °C	[3]
Melting Point	43.52 °C	[3]
Density	1.05 g/cm ³	[3]
Water Solubility	4819.1 to 8187.21 mg/L	[3]
Appearance	Solid	[2]

Synthesis and Experimental Protocols

The synthesis of **2-(Phenylthio)ethanamine** can be achieved through various methods, with nucleophilic substitution being a common and straightforward approach.[1]

Experimental Protocol: Nucleophilic Substitution

This method involves the reaction of thiophenol with 2-chloroethylamine hydrochloride in the presence of a base.[1] The reaction proceeds via an SN₂ mechanism where the thiophenolate anion acts as a nucleophile, displacing the chloride from 2-chloroethylamine.

Materials:

- Thiophenol
- 2-Chloroethylamine hydrochloride
- A suitable base (e.g., Sodium Hydroxide, Potassium Carbonate)
- Solvent (e.g., Ethanol, Chloroform)[4]

Procedure:

- Dissolve 2-chloroethylamine hydrochloride in the chosen solvent.
- Add the base to the solution to deprotonate the amine and generate the free base of 2-chloroethylamine.
- Separately, prepare a solution of thiophenol and the base in the same solvent to generate the thiophenolate nucleophile.
- Slowly add the thiophenolate solution to the 2-chloroethylamine solution.
- The reaction mixture is typically stirred at room temperature or gently heated to facilitate the reaction.
- Reaction progress can be monitored using Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is worked up. This may involve neutralization, extraction with an organic solvent, and washing to remove impurities.
- The final product, **2-(Phenylthio)ethanamine**, is isolated and purified, often through crystallization or column chromatography.^[4]

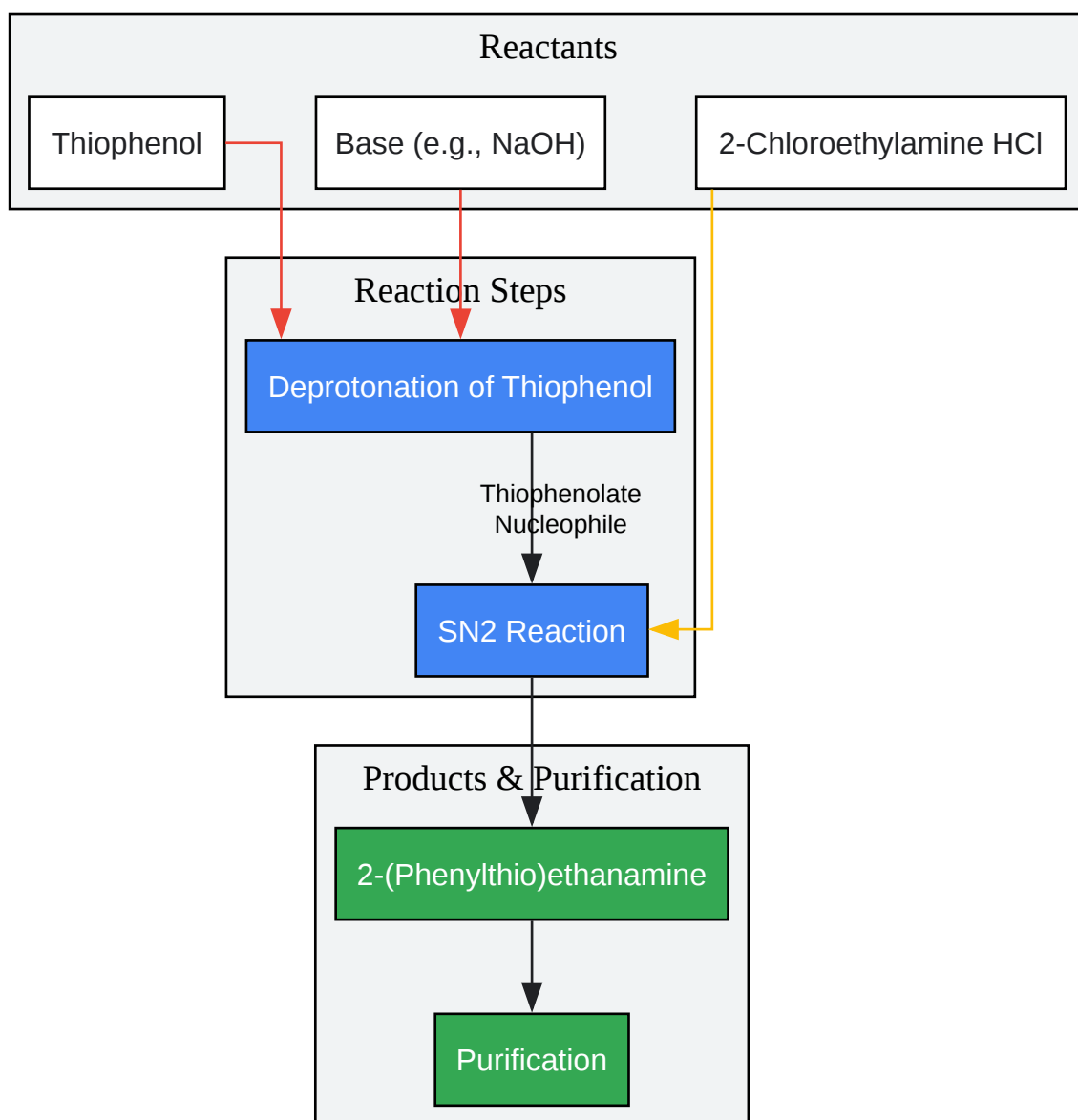
Chemical Reactions

2-(Phenylthio)ethanamine undergoes reactions typical of primary amines and thioethers.

- Acid-Base Reactions: As a primary amine, it can react with acids to form the corresponding ammonium salts.^[1]
- Oxidation: The sulfur atom in the phenylthio group can be oxidized to form sulfoxides or sulfones using appropriate oxidizing agents.^[1]
- Nucleophilic Substitution: The phenylthio group can participate in substitution reactions.^[1]

Logical Workflow for Synthesis

The following diagram illustrates the synthetic pathway for **2-(Phenylthio)ethanamine** via nucleophilic substitution.



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Caption: Synthetic workflow for **2-(Phenylthio)ethanamine**.

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